

TW-37 solubility and storage conditions

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Compound Focus: TW-37

CAS No.: 877877-35-5

Cat. No.: S548192

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TW-37 Solubility and Storage Summary

The table below consolidates key physical property data for **TW-37** from multiple supplier sources.

Property	Specification	Source / Context
Molecular Weight	573.70 g/mol	[1] [2] [3]
Molecular Formula	$C_{33}H_{35}NO_6S$	[1] [3] [4]
CAS Registry Number	877877-35-5	[1] [3] [4]
Solubility in DMSO	≥ 100 mg/mL (≥ 174.31 mM) [1]; 100 mM [5]; 25 mM [4]	[1] [4] [5]
Solubility in Ethanol	5 mM	[5]
Solubility in Water	< 1 mg/mL (Practically insoluble)	[5]

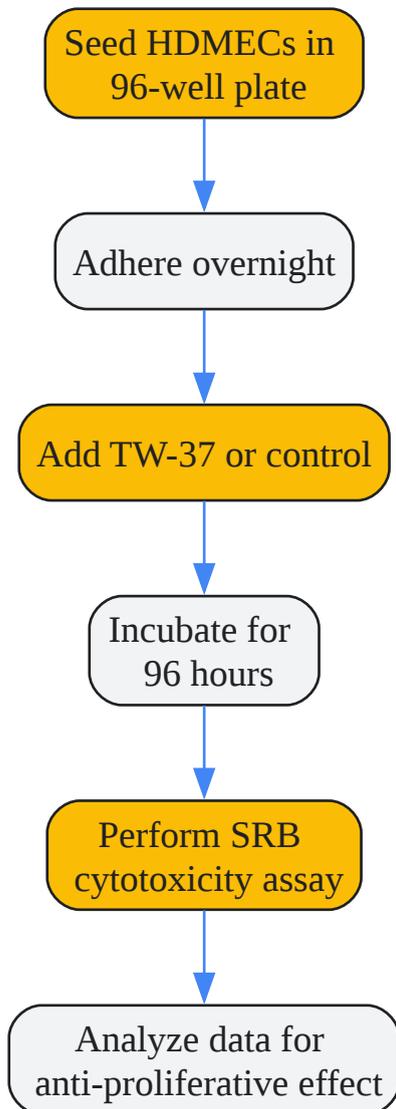
Property	Specification	Source / Context
Long-Term Storage	-20°C (Solid form)	[3] [4] [5]
Solution Stability	Aqueous solutions are not stable for long-term storage; avoid repeated freeze-thaw cycles.	[1] [5]
Purity	Typically $\geq 97\%$ to $>98\%$	[3] [4]

Experimental Protocols and Biological Activity

In Vitro Reconstitution and Cell Culture

For *in vitro* assays, **TW-37** is typically dissolved in DMSO to create a high-concentration stock solution (e.g., 10-100 mM), which is then diluted into aqueous buffers or culture media. The final DMSO concentration in cell cultures should be kept low (often below 0.1%) to avoid solvent toxicity [1].

One common cell assay protocol using **TW-37** is outlined below:



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In this Sulforhodamine B (SRB) cytotoxicity assay, Human Dermal Microvascular Endothelial Cells (HDMECs) are seeded, treated with **TW-37** for 96 hours, and then assessed for cell growth inhibition [1] [2].

Mechanism of Action and Key Findings

TW-37 is a potent small-molecule inhibitor that binds to the BH3-binding groove of anti-apoptotic Bcl-2 family proteins [1] [2] [5]. The following diagram illustrates its mechanism and downstream effects.



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Key experimental findings include:

- **Anti-proliferative & Pro-apoptotic Effects:** **TW-37** shows significant activity in chemo-resistant lymphoma cell lines and primary patient-derived lymphoma cells, while sparing normal peripheral blood lymphocytes [2].
- **Anti-angiogenic Effects:** At sub-apoptotic concentrations (0.005-0.05 μM), **TW-37** inhibits endothelial cell migration, capillary sprouting, and expression of angiogenic chemokines like CXCL1 and CXCL8 [1].
- **Cell Cycle Arrest:** The compound induces **S-phase arrest** in pancreatic cancer cell lines, regulating key cell cycle genes like p27, E2F-1, cdc25A, and cyclins D1 and E [5].

Troubleshooting Common Experimental Issues

Problem 1: Precipitation in Aqueous Buffers

- **Cause:** **TW-37** has very low solubility in water. Precipitation can occur when adding a DMSO stock solution to an aqueous buffer if the final concentration is too high.
- **Solution:**
 - Ensure the DMSO stock solution is fresh and properly mixed.
 - When diluting, add the DMSO stock drop-wise to the vigorously stirred buffer or culture medium.
 - Do not exceed the compound's solubility limit in your final assay medium. The maximum soluble concentration in aqueous solutions should be considered well below 1 mg/mL [5].

Problem 2: Lack of Expected Biological Effect

- **Cause:** The compound may have degraded due to improper storage or handling, or the selected cell line may be inherently less sensitive.
- **Solution:**
 - Verify the storage conditions: the solid compound should be kept at **-20°C**, and stock solutions in DMSO are best used fresh. Avoid storing aqueous solutions for more than one day [1] [5].

- Include a positive control in your experiment, such as a cell line with known sensitivity to Bcl-2 inhibition (e.g., certain lymphoma or pancreatic cancer lines) [2].
- Confirm the working concentration by consulting published IC₅₀ values for your specific cell type, which can range from low nanomolar to micromolar levels [2].

Problem 3: High Solvent Background in Assays

- **Cause:** High concentrations of DMSO can be toxic to cells and interfere with some assay readouts.
- **Solution:**
 - Keep the final DMSO concentration consistent across all treatment groups and as low as possible (typically $\leq 0.1\%$).
 - Include a vehicle control containing the same concentration of DMSO used in your treatments.

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References

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